

An Overview of 2,2'-Dithiodibenzonic Acid: Physicochemical Properties

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Compound of Interest

Compound Name: *2,2'-Dithiodibenzonic acid*

Cat. No.: B123356

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Introduction

2,2'-Dithiodibenzonic acid, also known as dithiosalicylic acid, is an organosulfur compound with significant applications in various fields of chemical and pharmaceutical research. It serves as a key reagent and building block in the synthesis of novel compounds, including anti-HIV-1 agents and complex metal clusters. This document provides the fundamental molecular formula and weight of **2,2'-Dithiodibenzonic acid**, presented for researchers, scientists, and professionals in drug development.

Physicochemical Data

The core quantitative data for **2,2'-Dithiodibenzonic acid** is summarized in the table below.

Property	Value	Citations
Molecular Formula	C ₁₄ H ₁₀ O ₄ S ₂	[1] [2] [3]
Molecular Weight	306.36 g/mol	[3]
306.4 g/mol	[1]	

Structural and Molecular Relationship

The relationship between the common name, chemical formula, and molecular weight is a fundamental concept in chemistry. The diagram below illustrates this logical connection for **2,2'-Dithiodibenzonic acid**.

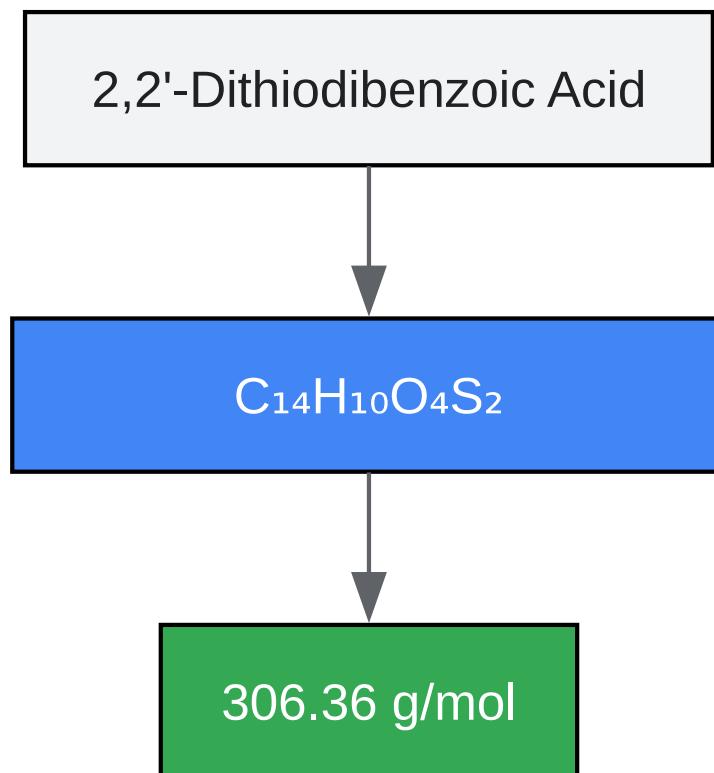
Dithiodibenzoic acid.[Click to download full resolution via product page](#)

Figure 1. Logical relationship of chemical properties.

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References

- 1. Dithiodibenzoic acid | C₁₄H₁₀O₄S₂ | CID 8409 - PubChem [pubchem.ncbi.nlm.nih.gov]
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